

PP121's Mechanism of Action and Therapeutic Profile

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Compound Focus: PP121

CAS No.: 1092788-83-4

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Current research identifies **PP121** as a **dual inhibitor of tyrosine and phosphoinositide kinases** [1] [2]. The table below summarizes its key experimentally demonstrated activities from a murine asthma model study.

Aspect	Experimental Findings
Primary Target	Dual Tyrosine Kinase and Phosphoinositide Kinase inhibitor [1] [2].
Ion Channel Effects	Relaxes pre-contracted mouse tracheal rings by blocking L-VDCCs , NSCCs , TRPCs , NCXs , and certain K⁺ channels (especially BK channels) [2].
Anti-inflammatory Effects	Downregulates inflammatory factors (TNF-α , IL-4 , IL-5), mucins (MUC5AC , MUC5B), and suppresses the MAPK/Akt signaling pathway [2].
In Vivo Efficacy (Asthma Model)	Relieves airway hyperresponsiveness, systematic inflammation, and mucus secretion [1] [2].

Key Experimental Protocols from the Literature

The primary study on **PP121** in asthma employed several detailed methodologies to establish its efficacy and mechanism [2].

- **In Vitro Anticontractile Studies:**

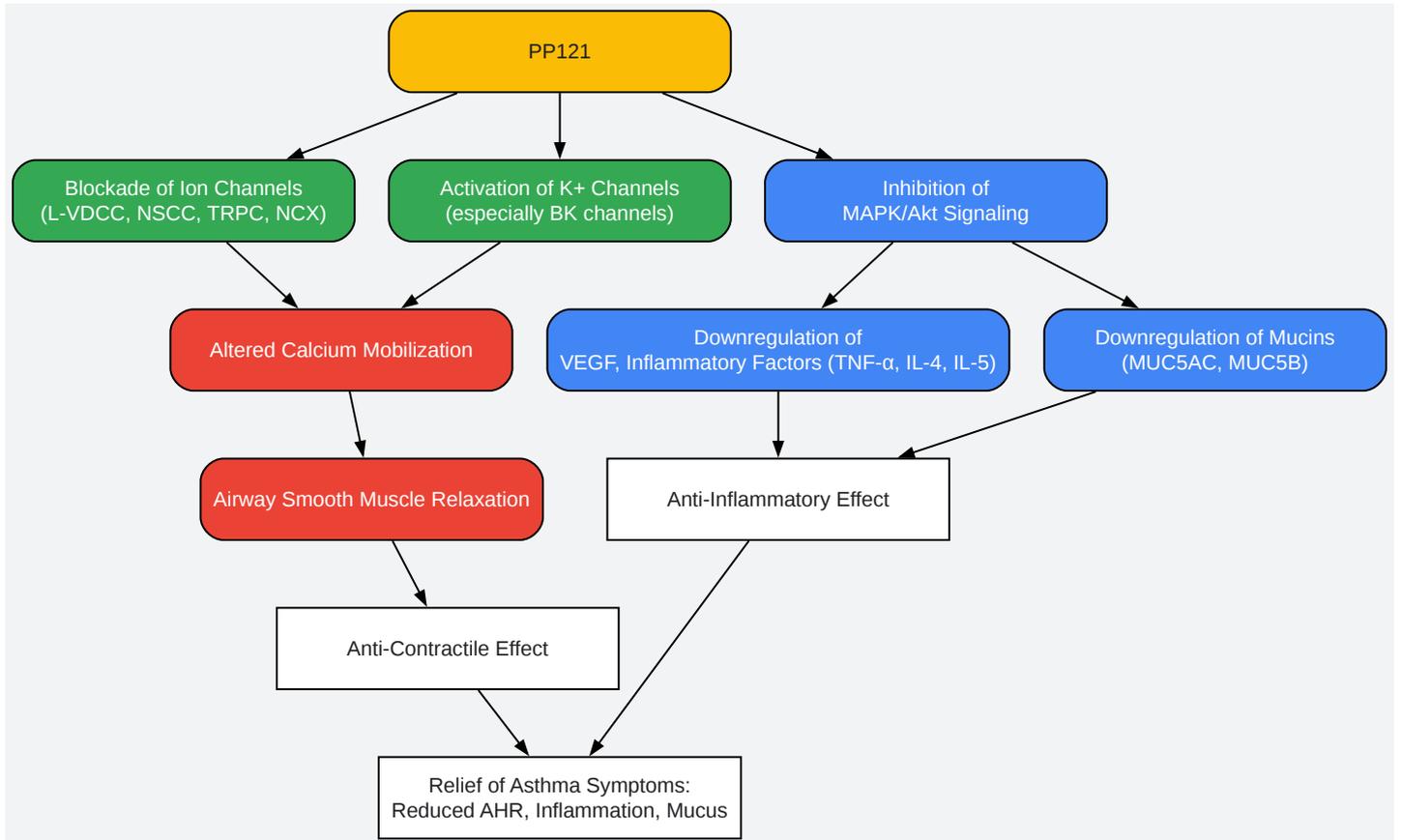
- **Tissue Preparation:** Mouse tracheal rings (mTRs) were isolated and mounted in an organ bath containing oxygenated physiological salt solution (PSS).
- **Induction of Contraction:** Tracheal rings were precontracted using 80 mM K⁺ or 100 μM acetylcholine (ACh).
- **Drug Application & Measurement:** **PP121** was applied to the precontracted tissues, and the resulting relaxation was measured via tension recordings. To analyze the role of specific channels like Na⁺/Ca²⁺ exchangers (NCXs), the standard PSS was replaced with a lithium-based solution (Li-PSS).

- **In Vivo Asthma Model:**

- **Animal Sensitization:** BALB/c mice were sensitized with intraperitoneal (IP) injections of ovalbumin (OVA) on days 0, 7, and 14.
- **Airway Challenge:** From day 21 to 34, the mice received intranasal instillations of OVA to induce asthmatic symptoms.
- **Drug Treatment:** The **PP121** treatment group received the compound via daily gavage (20 mg/kg and 50 mg/kg) concurrently with the OVA challenges.
- **Outcome Assessment:** Therapeutic effects were evaluated by measuring respiratory system resistance, analyzing lung tissue histology for inflammation and mucus, and examining protein expression via Western blotting.

PP121 Signaling Pathway Mechanism

Based on the experimental data, the following diagram illustrates the signaling pathway through which **PP121** exerts its effects in the context of asthma [2]:



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References

1. PP121, a dual inhibitor of tyrosine and phosphoinositide ... [pubmed.ncbi.nlm.nih.gov]

2. PP121, a dual inhibitor of tyrosine and phosphoinositide ... [pmc.ncbi.nlm.nih.gov]

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